

Furan-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furan-d4

Cat. No.: B140817

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Furan-d4**, a deuterated analog of furan. This document outlines its chemical properties, applications, and the biological context of its parent compound, furan, to support its use in research and development.

Core Chemical and Physical Data

Furan-d4, a stable isotope-labeled version of furan, is a critical tool in analytical and metabolic studies. Its properties are summarized below.

Property	Value	Reference
CAS Number	6142-90-1	[1][2][3][4]
Molecular Formula	C ₄ D ₄ O	[1][2]
Molecular Weight	72.10 g/mol	[3][4]
Synonyms	Tetraduteriofuran	[5]
Isotopic Purity	≥98 atom % D	[5]
Physical State	Colorless to light yellow liquid	[6]
Boiling Point	32 °C at 758 mmHg	[5]
Density	0.991 g/mL at 25 °C	[5]

Applications in Research

Furan-d4 is primarily utilized as an internal standard in analytical chemistry, particularly for the quantification of furan in various matrices by gas chromatography-mass spectrometry (GC-MS).^{[7][8]} Its identical chemical behavior to furan, but distinct mass, allows for accurate and precise measurements, correcting for variations in sample preparation and instrument response.^[8]

Experimental Protocols

Quantification of Furan in Food Samples using Furan-d4 Internal Standard

This protocol is adapted from established methods for the determination of furan in foodstuffs.^{[7][8]}

1. Materials and Reagents:

- **Furan-d4** (Internal Standard)
- Furan (Analytical Standard)
- Methanol (HPLC grade)
- Water (Milli-Q or equivalent)
- Headspace vials (20 mL) with PTFE-faced septa
- Gas-tight syringe

2. Preparation of Standard Solutions:

- **Furan-d4** Stock Solution (e.g., 2.5 mg/mL): Accurately weigh a known amount of **Furan-d4** and dissolve it in a precise volume of methanol in a volumetric flask.
- Furan Stock Solution (e.g., 2.5 mg/mL): Prepare in the same manner as the **Furan-d4** stock solution.

- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solutions with water in sealed headspace vials to create a calibration curve. The concentration range should bracket the expected furan concentration in the samples.

3. Sample Preparation:

- **Liquid Samples (e.g., beverages):** Accurately weigh a known amount of the liquid sample (e.g., 5 g) directly into a headspace vial.
- **Solid/Semi-solid Samples (e.g., coffee, peanut butter):** Accurately weigh a known amount of the homogenized sample (e.g., 1 g) into a headspace vial. Add a specific volume of water (e.g., 5 mL) to the vial.
- **Internal Standard Spiking:** Add a precise volume of the **Furan-d4** working solution to each sample and standard vial.
- Seal the vials immediately.

4. GC-MS Analysis:

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer with a headspace autosampler.
- **Column:** A suitable PLOT column (e.g., 30 m x 0.25 mm x 1.4 μ m).
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1.2 mL/min).
- **Headspace Parameters:**
 - Oven Temperature: 60-80 °C
 - Equilibration Time: 30 min
- **GC Oven Program:**
 - Initial temperature: 40 °C, hold for 2 min
 - Ramp: 10 °C/min to 200 °C, hold for 5 min

- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor: m/z 68 for furan and m/z 72 for **Furan-d4**.[\[7\]](#)[\[8\]](#)

5. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of furan (m/z 68) to the peak area of **Furan-d4** (m/z 72) against the concentration of the furan standards.
- Determine the concentration of furan in the samples by using the response ratio from the sample chromatogram and the calibration curve.

Synthesis of Furan-d4

A general method for the deuteration of furan involves a base-catalyzed hydrogen-deuterium exchange with deuterium oxide (D₂O) at elevated temperatures.[\[9\]](#)

1. Materials:

- Furan
- Deuterium oxide (D₂O)
- Base catalyst (e.g., potassium carbonate)
- High-pressure reaction vessel

2. Procedure:

- Place furan, a molar excess of deuterium oxide, and a catalytic amount of the base into a high-pressure reaction vessel.
- Seal the vessel and heat it to a temperature above 150 °C for several hours.
- After cooling, the deuterated furan can be separated from the aqueous layer.

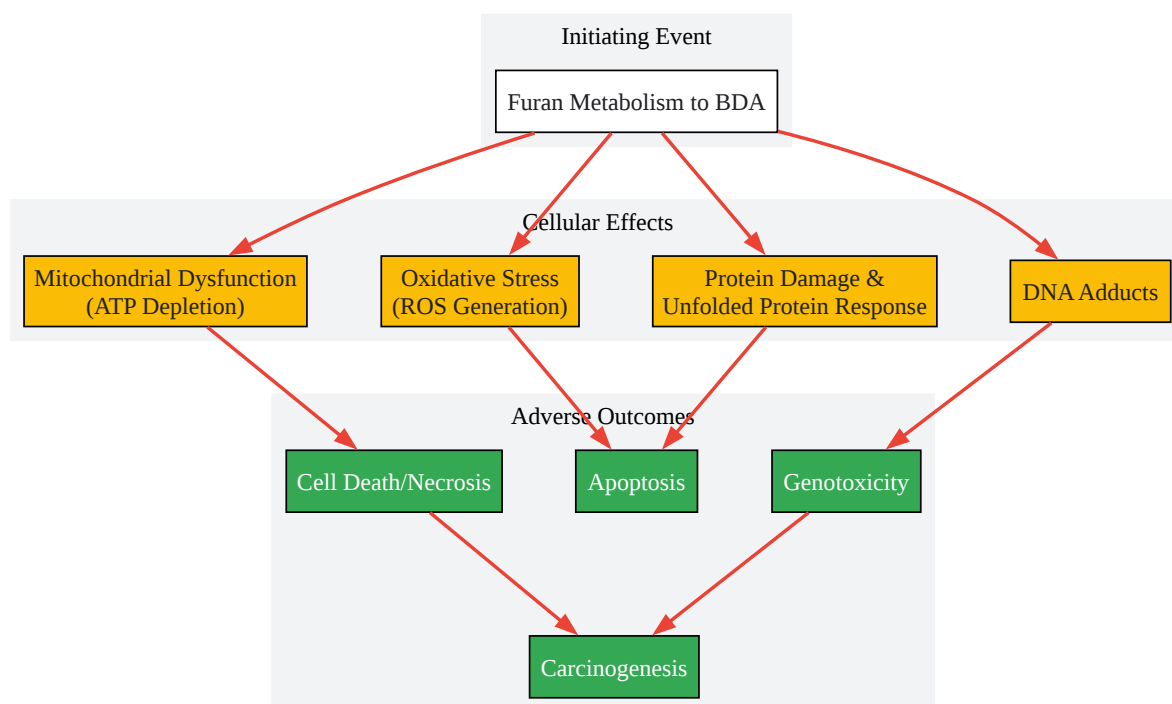
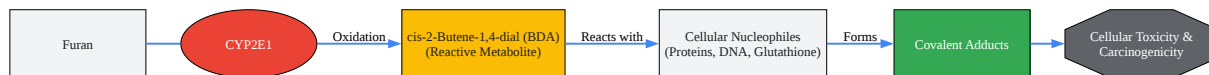
- The product should be purified, for example, by distillation.
- The degree of deuteration can be determined by ^1H NMR and mass spectrometry.

Biological Context: Metabolism and Toxicity of Furan

Understanding the biological fate of furan is crucial for interpreting data from studies using **Furan-d4**. Furan is a known hepatotoxicant and carcinogen in rodents.[\[10\]](#)[\[11\]](#) Its toxicity is mediated by its metabolic activation.

Metabolic Activation Pathway

The primary pathway for furan metabolism involves its oxidation by cytochrome P450 enzymes, predominantly CYP2E1, to a highly reactive α,β -unsaturated dialdehyde, cis-2-butene-1,4-dial (BDA).[\[12\]](#)[\[13\]](#)[\[14\]](#) BDA is considered the ultimate toxic metabolite and can covalently bind to cellular nucleophiles, including proteins and DNA, leading to cellular damage.[\[13\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification and pathway mapping of furan target proteins reveal mitochondrial energy production and redox regulation as critical targets of furan toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. Impact of Deuteration and Temperature on Furan Ring Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Preparation of deuterated heterocyclic five-membered ring compounds (furan, thiophene, pyrrole, and derivatives) by base-catalyzed hydrogen isotope exchange with deuterium oxide (Journal Article) | ETDEWEB [osti.gov]
- 5. Mechanisms of Furan-Induced Toxicity and Carcinogenicity - Lisa Peterson [grantome.com]
- 6. researchgate.net [researchgate.net]
- 7. Assessment of the oxidative damage and apoptotic pathway related to furan cytotoxicity in cultured mouse Leydig cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. academic.oup.com [academic.oup.com]
- 10. researchgate.net [researchgate.net]
- 11. Furan-mediated uncoupling of hepatic oxidative phosphorylation in Fischer-344 rats: an early event in cell death - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Furfural induces reactive oxygen species accumulation and cellular damage in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Furan-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140817#furan-d4-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com